

# Physical and chemical properties of 3-Iodo-8-nitroquinoline

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## Compound of Interest

Compound Name: **3-Iodo-8-nitroquinoline**

Cat. No.: **B1314853**

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## An In-depth Technical Guide to 3-Iodo-8-nitroquinoline

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **3-Iodo-8-nitroquinoline**. It includes a compilation of its known identifiers, predicted physicochemical properties, and a detailed experimental protocol for its synthesis. This document is intended to serve as a valuable resource for researchers and professionals engaged in chemical synthesis, drug discovery, and materials science, where substituted quinolines are of significant interest.

## Introduction

Quinoline and its derivatives are a prominent class of heterocyclic compounds that are integral to numerous areas of chemical and pharmaceutical research. Their versatile scaffold is found in a wide array of natural products and synthetic molecules exhibiting diverse biological activities, including antimicrobial, anticancer, and anti-inflammatory properties. The introduction of substituents, such as halogens and nitro groups, to the quinoline ring system can significantly modulate its electronic properties and biological functions. **3-Iodo-8-nitroquinoline**, a member of this family, presents a unique combination of an electron-

withdrawing nitro group and a bulky iodo substituent, making it a compound of interest for further investigation and application in medicinal chemistry and materials science.

## Physicochemical Properties

A summary of the key identifiers and predicted physicochemical properties of **3-*Iodo-8-nitroquinoline*** is presented below. Experimental data for several of these properties are not readily available in the current literature and await empirical determination.

Table 1: Identifiers and Physicochemical Properties of **3-*Iodo-8-nitroquinoline***

Property	Value	Source
IUPAC Name	3- <i>iodo-8-nitroquinoline</i>	-
CAS Number	497084-46-5	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>9</sub> H <sub>5</sub> IN <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	300.05 g/mol	<a href="#">[1]</a>
Monoisotopic Mass	299.93958 Da	<a href="#">[3]</a>
Predicted Density	2.0±0.1 g/cm <sup>3</sup>	<a href="#">[1]</a>
Predicted Boiling Point	401.2±30.0 °C at 760 mmHg	<a href="#">[1]</a>
Predicted Flash Point	196.4±24.6 °C	<a href="#">[1]</a>
Predicted XlogP	2.1	<a href="#">[3]</a>

## Synthesis

The synthesis of **3-*Iodo-8-nitroquinoline*** can be achieved through the direct iodination of 8-nitroquinoline. The following protocol is based on established methods for the regioselective iodination of quinoline derivatives.

## Experimental Protocol: Iodination of 8-Nitroquinoline

This procedure outlines a method for the synthesis of **3-*Iodo-8-nitroquinoline*** from 8-nitroquinoline.

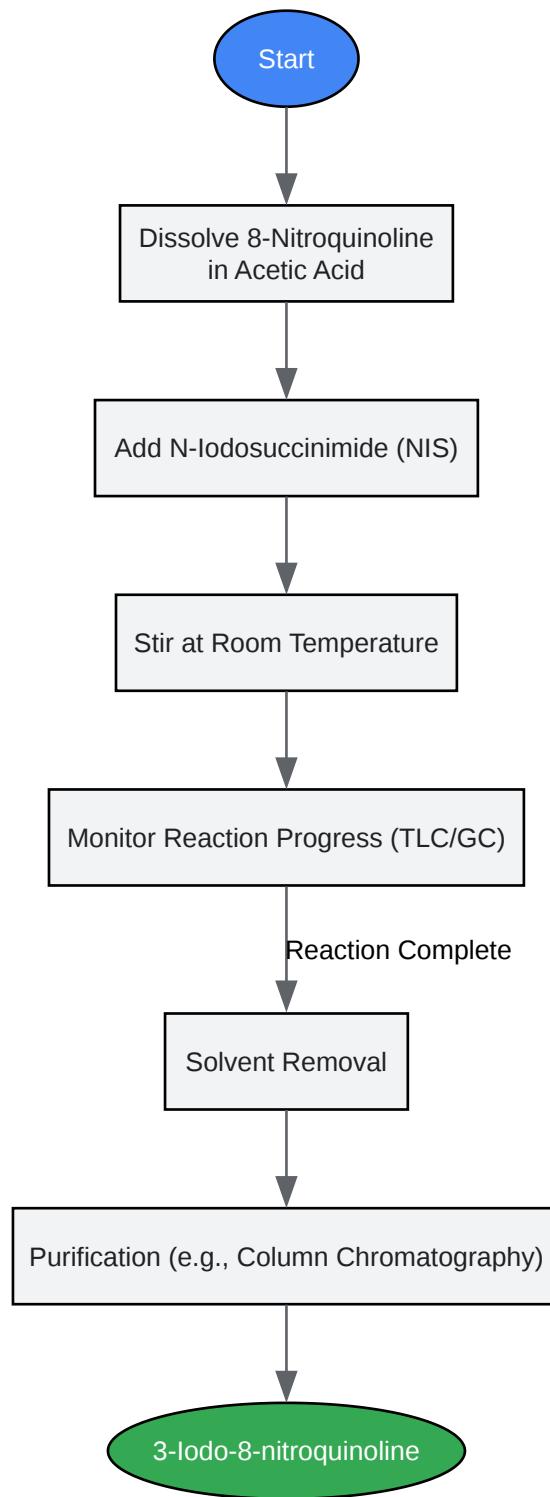
## Materials:

- 8-Nitroquinoline
- N-Iodosuccinimide (NIS)
- Acetic acid
- Standard laboratory glassware and equipment (round-bottom flask, condenser, magnetic stirrer, etc.)
- Purification apparatus (e.g., column chromatography system)

## Procedure:[4]

- In a suitable round-bottom flask, dissolve 8-nitroquinoline (1.0 equivalent) in glacial acetic acid.[4]
- To this solution, add N-Iodosuccinimide (NIS) (1.0 equivalent).[4]
- Stir the reaction mixture at room temperature. The progress of the reaction should be monitored by a suitable analytical technique, such as thin-layer chromatography (TLC) or gas chromatography (GC).[4]
- Upon completion of the reaction, the solvent is removed under reduced pressure.
- The crude product is then purified using an appropriate method, such as column chromatography on silica gel, to yield pure **3-Iodo-8-nitroquinoline**.

Workflow for the Synthesis of **3-Iodo-8-nitroquinoline**



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A schematic workflow for the synthesis of **3-Iodo-8-nitroquinoline**.

## Spectral Data

Detailed experimental spectral data for **3-Iodo-8-nitroquinoline** are not widely published.

However, based on the known spectral characteristics of related nitro- and iodo-substituted quinolines, the following are expected:

- $^1\text{H}$  NMR: The proton NMR spectrum is expected to show signals in the aromatic region, with chemical shifts influenced by the electron-withdrawing nitro group and the iodo substituent.
- $^{13}\text{C}$  NMR: The carbon NMR spectrum will display distinct resonances for the nine carbon atoms of the quinoline ring, with the positions of the signals affected by the attached functional groups.
- Infrared (IR) Spectroscopy: The IR spectrum should exhibit characteristic absorption bands for the C-I stretching vibration, the symmetric and asymmetric stretching vibrations of the nitro group (typically around  $1530\text{-}1500\text{ cm}^{-1}$  and  $1370\text{-}1330\text{ cm}^{-1}$ ), and the aromatic C-H and C=C stretching vibrations.
- Mass Spectrometry: The mass spectrum will show a molecular ion peak corresponding to the molecular weight of the compound (300.05 g/mol). The isotopic pattern of iodine ( $^{127}\text{I}$  is the only stable isotope) will be evident.

## Biological Activity

The biological activities of **3-Iodo-8-nitroquinoline** have not been extensively reported.

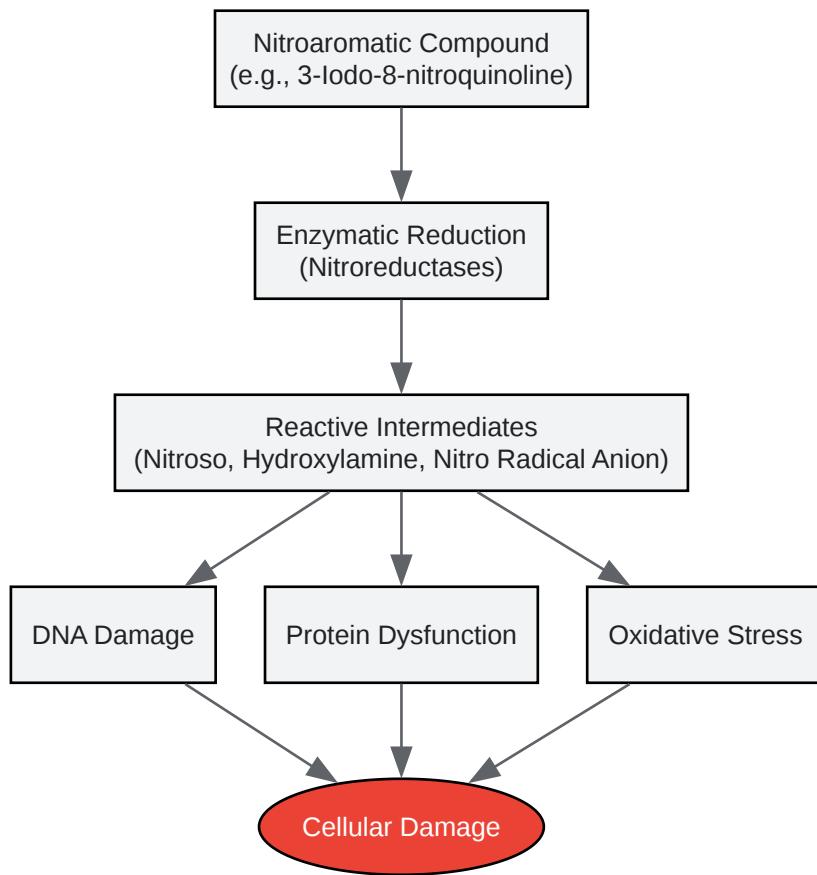
However, the broader class of nitroquinolines is known to exhibit a range of biological effects.

The nitro group can undergo enzymatic reduction in biological systems, leading to the formation of reactive intermediates that can interact with cellular macromolecules.[\[1\]](#)

## Potential Mechanisms of Action

The mechanism of action for many nitroaromatic compounds involves their reduction to form reactive nitroso and hydroxylamine intermediates, or further to a nitro radical anion. These reactive species can induce cellular damage through various mechanisms, including covalent modification of proteins and nucleic acids, and the generation of oxidative stress.

### Generalized Mechanism of Action for Nitroaromatic Compounds



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A generalized signaling pathway for the bioactivation of nitroaromatic compounds.

## Safety and Handling

**3-Iodo-8-nitroquinoline** should be handled with care in a well-ventilated laboratory fume hood. [1] Appropriate personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn.[1] It is classified as harmful if swallowed, in contact with skin, or if inhaled.[1] In case of exposure, immediate medical attention is advised. Store the compound in a tightly sealed container in a cool, dry place away from heat and oxidizing agents.[1]

## Conclusion

**3-Iodo-8-nitroquinoline** is a halogenated nitroaromatic compound with potential for further investigation in various fields of chemistry and drug discovery. This guide has summarized the available information on its properties and provided a clear protocol for its synthesis. The lack of extensive experimental data highlights the opportunity for further research to fully

characterize this compound and explore its potential applications. Future studies should focus on obtaining detailed experimental physical and spectral data, as well as investigating its specific biological activities and mechanisms of action.

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